

# oleanolic acid basic pharmacological profile

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## Compound Focus: Oleanonic Acid

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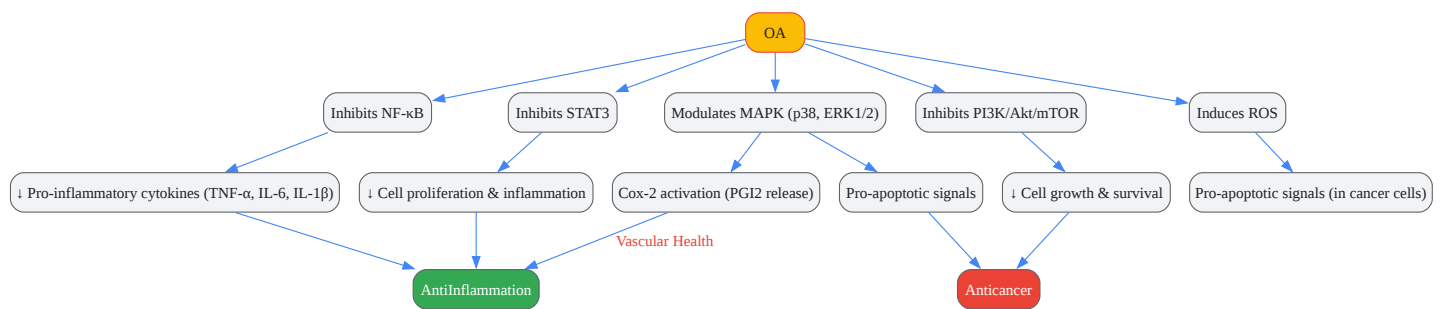
## Oleanolic Acid at a Glance

Pharmacological Activity	Key Molecular Mechanisms / Pathways Involved	Primary Experimental Evidence
<b>Anti-inflammatory</b> [1] [2]	Inhibition of <b>NF-κB</b> , <b>STAT3</b> , <b>Akt/mTOR</b> pathways; Reduction of pro-inflammatory cytokines (TNF-α, IL-6, IL-1β) [1].	In vivo models of ulcerative colitis, vascular inflammation, and allergic airway inflammation [1] [2].
<b>Antioxidant</b> [3] [1]	Direct free radical scavenging; Enhancement of endogenous defenses (e.g., glutathione peroxidase, superoxide dismutase) [1].	In vitro DPPH radical scavenging assays; In vivo studies in Dahl salt-sensitive rats [3] [1].
<b>Anticancer</b> [4] [1]	Induction of apoptosis; Modulation of <b>PI3K/Akt/mTOR</b> , <b>ROS/ASK1/p38 MAPK</b> , <b>NF-κB</b> , and <b>STAT3</b> pathways; Inhibition of cell proliferation and angiogenesis [4] [1].	Preclinical studies on various cancer cell lines, including breast cancer (MCF-7), colorectal cancer (HCT-116), and hepatocellular carcinoma [4] [1].
<b>Hepatoprotective</b> [5] [1] [2]	Protection against acute chemical-induced liver injury; Anti-fibrotic and anti-cirrhotic effects [5] [1].	Clinical use in China for liver disorders; Extensive in vivo studies in rodent models of liver injury and fibrosis [5] [2].

Pharmacological Activity	Key Molecular Mechanisms / Pathways Involved	Primary Experimental Evidence
<b>Anti-diabetic &amp; Anti-obesity</b> [6]	Modulation of the <b>PPAR signaling pathway</b> ; Improvement of glucose tolerance and insulin sensitivity; Reduction of visceral fat [6].	Network pharmacology prediction validated in a high-fat-diet-induced obesity mouse model [6].
<b>Neuroprotective &amp; Other</b> [2]	Research ongoing for potential in neurodegenerative diseases, psoriasis, and antiviral activity [5] [2].	In vivo model of IMQ-induced psoriasis [5]; In vitro and in vivo screening studies [2].

## Key Signaling Pathways in Depth

Oleanolic acid exerts its multifaceted effects by modulating a complex network of cellular signaling pathways. The following diagram summarizes its primary mechanisms of action against inflammation and cancer.



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*Key pathways targeted by oleanolic acid for anti-inflammatory and anticancer effects.*

## Challenges in Drug Development

A significant hurdle for the clinical application of oleanolic acid is its **unfavorable biopharmaceutical properties**. It is classified as a BCS Class IV drug, meaning it has both **low aqueous solubility (1.75 µg/mL)** and **low permeability**, leading to a very **low oral bioavailability (0.7% in rats)** [1].

Research is actively exploring strategies to overcome this, including:

- **Chemical Modification:** Creating synthetic derivatives (e.g., CDDO and its methyl ester) with significantly enhanced potency [2].
- **Advanced Delivery Systems:** Developing formulations using **liposomes, nanoparticles, and polymeric micelles** to improve solubility, protect the compound, and enhance its delivery to target tissues [1].

## Detailed Experimental Protocols

For researchers looking to validate these activities, here are methodologies from key studies.

### In Vivo Model of Psoriasis

- **Animal Model:** Female BALB/c mice (6-8 weeks old) [5].
- **Model Induction:** Psoriasis-like skin inflammation is induced by daily topical application of Imiquimod (IMQ) cream (62.5 mg/d) on the shaved back for 7 consecutive days [5].
- **Treatment:** Two hours after IMQ application, mice are treated topically with either a control cream, hydrocortisone butyrate cream (positive control), or oleanolic acid cream at varying concentrations (1%, 5%, 10%) [5].
- **Evaluation:**
  - **PASI Scoring:** The severity of erythema, scaling, and skin thickening is scored daily on a scale from 0 (none) to 4 (very severe) [5].
  - **Histological Analysis:** Skin tissues are collected, fixed in formalin, embedded in paraffin, and sectioned for H&E staining. Epidermal thickness is measured, and a Baker score is used for histopathological assessment [5].
  - **Cytokine Measurement:** Serum levels of IL-17, IL-23, IL-1β, and TNF-α are analyzed using ELISA kits [5].

## In Vivo Model of Obesity

- **Animal Model:** Mice are fed a high-fat diet (HFD) to induce obesity [6].
- **Treatment:** Oleanolic acid is administered via drinking water or other routes for a specified period (e.g., 21 weeks in one study) [6].
- **Evaluation:**
  - **Metabolic Parameters:** Body weight, visceral fat, glucose tolerance, and insulin levels are monitored [6].
  - **Molecular Analysis:** Tissues (e.g., liver) are analyzed to assess systemic inflammation, hepatic lipogenesis, and the activity of key pathways like the PPAR signaling pathway [6].

## Conclusion and Future Perspectives

Oleanolic acid is a versatile natural product with a robust and multi-targeted pharmacological profile. Future work should focus on:

- **Advanced Clinical Trials:** Moving beyond preclinical models to well-designed human studies.
- **Innovative Formulations:** Further developing and optimizing drug delivery systems to fully realize its therapeutic potential.
- **Mechanistic Elucidation:** Continuing to detail its complex interactions within cellular signaling networks.

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## References

1. Unlocking the Potential of Oleanolic Acid [mdpi.com]
2. Prophylactic and therapeutic roles of oleanolic acid and its ... [pmc.ncbi.nlm.nih.gov]
3. Oleanolic Acid: A Promising Antioxidant—Sources ... [pmc.ncbi.nlm.nih.gov]
4. Oleanolic Acid Alters Multiple Cell Signaling Pathways [pmc.ncbi.nlm.nih.gov]
5. Network pharmacology, molecular docking and in vivo ... [frontiersin.org]

6. Integrating network pharmacology and animal experimental ... [translational-medicine.biomedcentral.com]

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